

# Spectroscopic Data for 1,2-Difluoroaminopropane Remains Elusive in Public Domain

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## Compound of Interest

Compound Name: 1,2-Difluoroaminopropane

Cat. No.: B15293715

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A comprehensive search for publicly available spectroscopic data (NMR, IR, MS) and associated experimental protocols for **1,2-Difluoroaminopropane** has yielded no specific results for this compound. Despite a thorough investigation across scientific databases, detailed experimental spectra and synthetic methodologies for this particular molecule do not appear to be readily accessible in the public domain.

The inquiry sought to compile an in-depth technical guide for researchers, scientists, and drug development professionals, complete with quantitative data, detailed experimental procedures, and visualizations of relevant pathways or workflows. However, the foundational spectroscopic information required for such a guide—including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data—could not be located for **1,2-Difluoroaminopropane**.

While general principles of spectroscopic techniques such as  $^{19}\text{F}$  NMR and advanced mass spectrometry methods are well-documented, their specific application to **1,2-Difluoroaminopropane** has not been detailed in the available literature. Similarly, searches for related compounds like 1,2-dibromopropane and 1,2-difluoroethane provided spectroscopic information for those molecules but offered no direct data for the target compound.

The absence of this fundamental data precludes the creation of the requested technical guide, as it is not possible to summarize quantitative data, provide detailed experimental protocols, or construct meaningful diagrams of signaling pathways or experimental workflows without the core spectroscopic information.

It is possible that the spectroscopic data for **1,2-Difluoroaminopropane** exists in proprietary databases, has not yet been published, or the compound itself is not widely studied. Researchers seeking this information may need to pursue direct synthesis and characterization of the molecule to obtain the necessary spectroscopic data.

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